

# Effect of initial oxygen content on calcium silicon performance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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## Technical Support Center: Calcium Silicon Performance

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the effect of initial oxygen content on the performance of **calcium silicon** (CaSi) in metallurgical processes.

## Frequently Asked Questions (FAQs)

Q1: What is the primary role of **calcium silicon** (CaSi) in our experiments?

A1: **Calcium silicon** is a ferroalloy primarily used in steelmaking as a deoxidizer, desulfurizer, and inclusion modifier.<sup>[1][2]</sup> Its main functions are:

- **Deoxidation:** Calcium and silicon have a high affinity for oxygen and react to form stable oxides (CaO and SiO<sub>2</sub>), which can be removed as slag, effectively reducing the dissolved oxygen content in the molten metal.<sup>[1][3][4]</sup>
- **Desulfurization:** Calcium reacts with sulfur to form calcium sulfide (CaS), which can be removed into the slag, thus lowering the sulfur content and improving the steel's mechanical properties.<sup>[1][3]</sup>
- **Inclusion Modification:** A critical function is to modify the shape and composition of non-metallic inclusions. For instance, in aluminum-killed steels, CaSi treatment transforms solid,

harmful alumina ( $\text{Al}_2\text{O}_3$ ) inclusions into liquid calcium aluminates ( $\text{CaO-Al}_2\text{O}_3$ ) with lower melting points.[5][6] This change is crucial for preventing nozzle clogging during continuous casting and improving the final product's quality.[6][7][8]

Q2: How does the initial total oxygen content ([O]) in the molten steel affect the efficiency of CaSi treatment?

A2: The initial oxygen content is a critical factor that significantly influences the performance of CaSi.

- **High Initial [O]:** A higher initial dissolved oxygen content can increase the calcium yield because it promotes the formation of CaO inclusions.[5] However, it also means more calcium is consumed for deoxidation, potentially leaving insufficient calcium for the crucial tasks of sulfide shape control and modification of alumina inclusions. This can lead to the formation of undesirable solid inclusions.
- **Low Initial [O]:** If the initial oxygen content is too low, the deoxidation reactions may be limited, potentially reducing the effectiveness of impurity removal.[9] Proper control and achieving a target oxygen level before CaSi addition is essential.
- **Reoxidation:** An increase in oxygen content after CaSi treatment (reoxidation), especially in the tundish, can reverse the modification of inclusions.[10] For example, liquid calcium aluminates can be converted back into solid, alumina-rich inclusions, which negatively impacts steel cleanliness and can cause blockages.[10]

Q3: We've added CaSi, but are still experiencing nozzle clogging. What could be the cause related to oxygen content?

A3: Nozzle clogging after CaSi treatment, despite its purpose to prevent it, can occur for several reasons related to oxygen and other elements:

- **Incomplete Inclusion Modification:** If the initial oxygen content is too high, a significant portion of the added calcium is consumed in deoxidation, leaving an insufficient amount to fully modify the solid  $\text{Al}_2\text{O}_3$  inclusions into liquid calcium aluminates.[5][6]
- **Formation of Solid Calcium Sulfide (CaS):** Calcium has a higher affinity for oxygen than for sulfur.[6][11] If the oxygen activity is not sufficiently lowered before the calcium reacts with

sulfur, or if the sulfur content is high, solid CaS can form, which can also contribute to nozzle clogging.[6]

- Reoxidation: The most common cause is reoxidation during transfer or in the tundish.[10] Exposure of the treated molten steel to air can increase the oxygen content, leading to the re-formation of solid alumina or spinel-type inclusions from the previously modified liquid calcium aluminates.[10][12] This is often observed during caster startup or ladle exchanges.

Q4: What is the relationship between the initial oxygen content, calcium addition, and the type of inclusions formed?

A4: The ratio of total calcium to total oxygen (T.Ca/T.O) is a key parameter that dictates the sequence and type of inclusion modification.

- Initially, added calcium reacts with oxygen and modifies existing  $\text{Al}_2\text{O}_3$  inclusions into a series of calcium aluminates with progressively higher CaO content. The goal is to reach a liquid phase like  $12\text{CaO} \cdot 7\text{Al}_2\text{O}_3$ . [5][13]
- As the T.Ca/T.O ratio increases, CaO content in the inclusions rises.
- If the T.Ca/T.O ratio becomes too high (e.g., above 1.2 in one study), excess calcium begins to react with sulfur to form CaS, especially after the available oxygen is consumed.
- Variable initial oxygen contents significantly influence this pathway. A high initial oxygen level requires a larger calcium addition to achieve the desired liquid inclusion window, increasing the risk of forming other solid phases if not precisely controlled.

## Troubleshooting Guide

Issue Encountered	Potential Cause Related to Oxygen	Recommended Action
Poor Calcium Yield	High initial oxygen content consumes calcium through the formation of CaO.[5]	Ensure effective deoxidation with other agents (e.g., Al, Si-Mn) to lower the oxygen content to an optimal level before CaSi addition.
Persistent Nozzle Clogging	1. Incomplete modification of $\text{Al}_2\text{O}_3$ due to high initial [O]. [6]2. Reoxidation in the tundish re-forms solid inclusions.[10]	1. Optimize pre-deoxidation practice.2. Protect the steel stream from air exposure between the ladle and tundish; use high-basicity, protective tundish fluxes.[12]
Presence of Unwanted Solid Inclusions (e.g., CaS)	Oxygen content was not sufficiently low before Ca and S reacted, or sulfur content is too high.[6][11]	Lower the oxygen activity as much as possible before CaSi treatment. The oxygen activity in liquid steel at 1873 K should be about 19 times lower than sulfur activity to prevent CaS formation.[11]
Increased Size and Density of Inclusions	High initial oxygen content leads to the formation of more and larger oxide inclusions during the initial deoxidation phase.[14][15][16]	Control and minimize the initial oxygen content before adding deoxidizers to limit the nucleation and growth of large inclusions.

## Data Presentation

Table 1: Typical Composition of **Calcium Silicon** Alloys

Component	Content Range (%)
Calcium (Ca)	28 - 32%
Silicon (Si)	55 - 63%
Aluminum (Al)	< 3%
Iron (Fe)	~2.5%
Source: Data compiled from multiple sources describing common CaSi grades. <a href="#">[1]</a> <a href="#">[17]</a>	

Table 2: Effect of Initial Oxygen Content on Inclusion Characteristics (Si-Mn Deoxidation Study)

Case	Initial Oxygen Content (ppm)	Final Total Oxygen Content (ppm)	Final Average Inclusion Size (μm)	Final Inclusion Density (particles/mm <sup>2</sup> )
1	Low	~35	1 - 2.5	2.6
2	Medium	~35	4	-
3	High (~800)	~35	6	43.07

Note: This data is from a silicon-manganese deoxidation study, which often precedes CaSi treatment. It demonstrates that while the final total oxygen can be controlled, a higher initial oxygen content results in larger and more numerous silicate inclusions.[\[14\]](#)  
[\[15\]](#)[\[16\]](#)[\[18\]](#)

Table 3: Time Required for Alumina Inclusion Modification Steps at 1873 K

Modification Step	Time Required (seconds)
$\text{Al}_2\text{O}_3 \rightarrow \text{CA}_6$	4.5
$\text{CA}_6 \rightarrow \text{CA}_2$	16
$\text{CA}_2 \rightarrow \text{CA}$	116
$\text{CA} \rightarrow \text{C}_{12}\text{A}_7$ (liquid)	601
$\text{C}_{12}\text{A}_7 \rightarrow \text{C}_3\text{A}$	449

Source: Based on a kinetic model for a 1.5  $\mu\text{m}$  inclusion with 0.0025% Ca content, showing that transforming inclusions to the desired liquid state is the most time-consuming step.[\[13\]](#)

## Experimental Protocols

### Methodology for Evaluating the Effect of Initial Oxygen on CaSi Performance

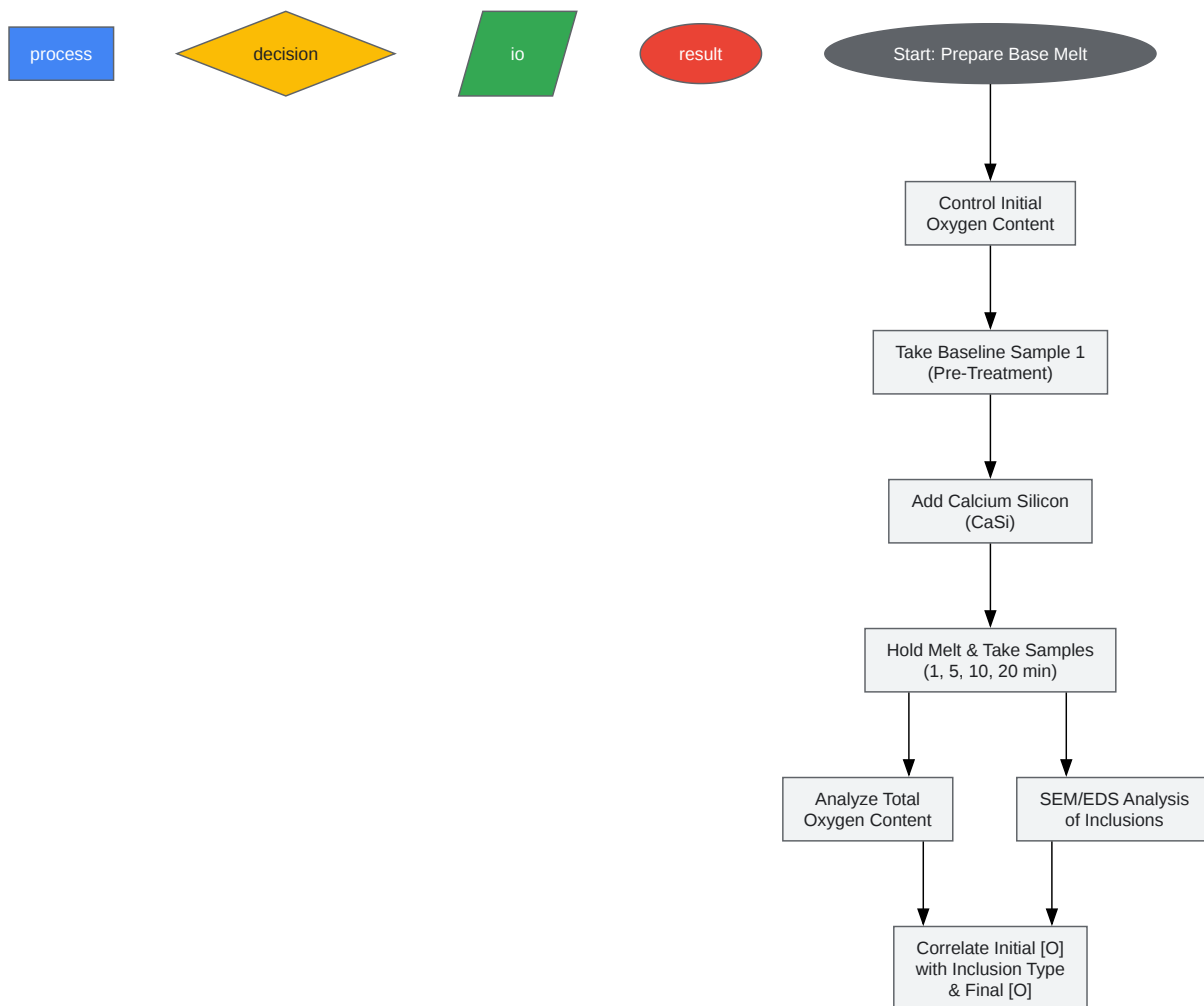
This protocol describes a generalized workflow for laboratory-scale experiments to investigate the impact of initial oxygen content on the efficacy of **calcium silicon** treatment in molten steel.

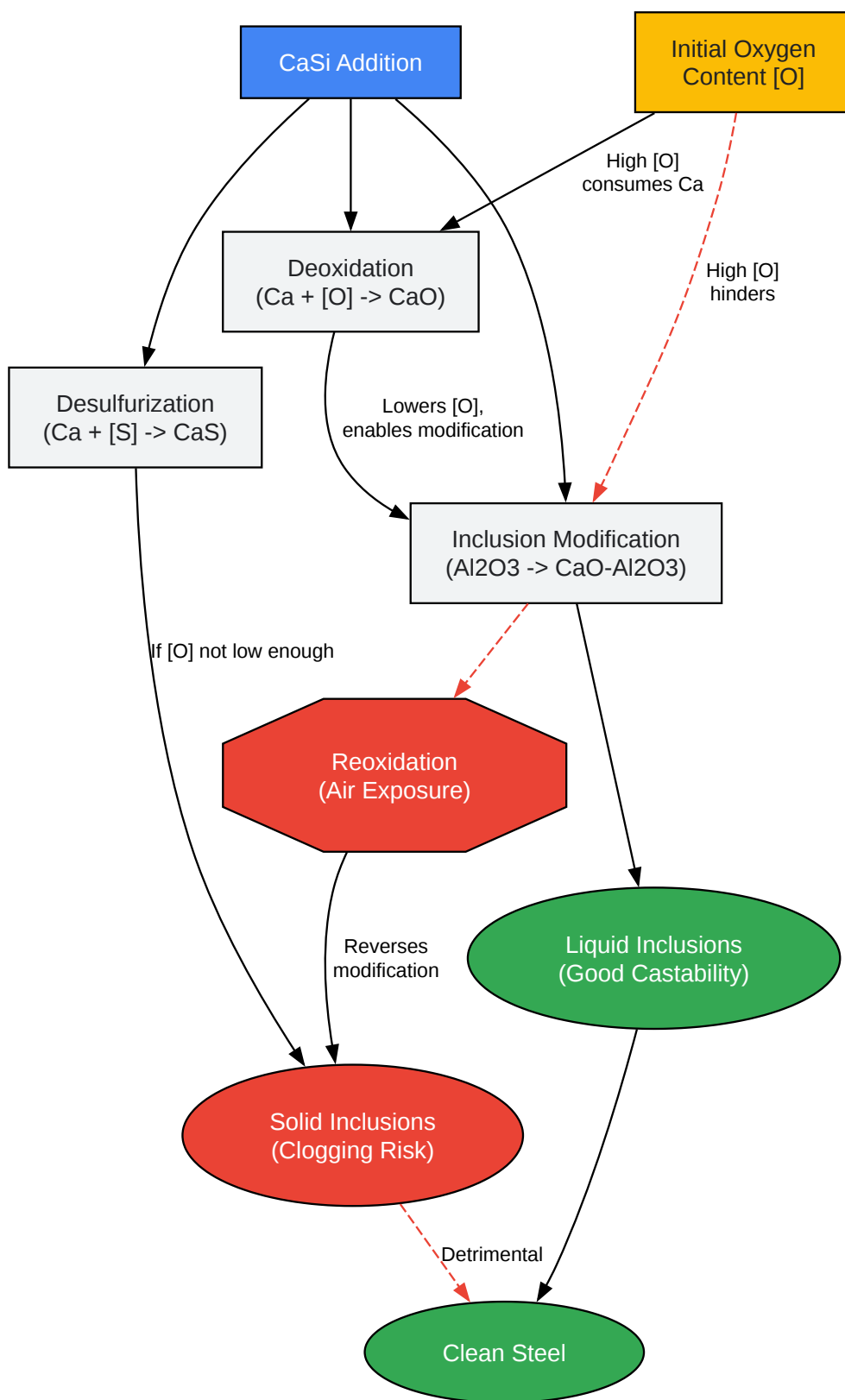
- Material Preparation:
  - Prepare a base heat of ingot iron or steel of a specific composition in a magnesia crucible within a vacuum induction furnace.
  - Prepare precisely weighed amounts of deoxidizers (e.g., high-purity aluminum, ferrosilicon, electrolytic manganese) and **calcium silicon** (typically as a cored wire or powder).[\[17\]](#)
- Melting and Oxygen Control:
  - Melt the base charge under an inert argon atmosphere to minimize uncontrolled oxidation. [\[17\]](#)
  - Control and vary the initial dissolved oxygen content. This can be achieved by:

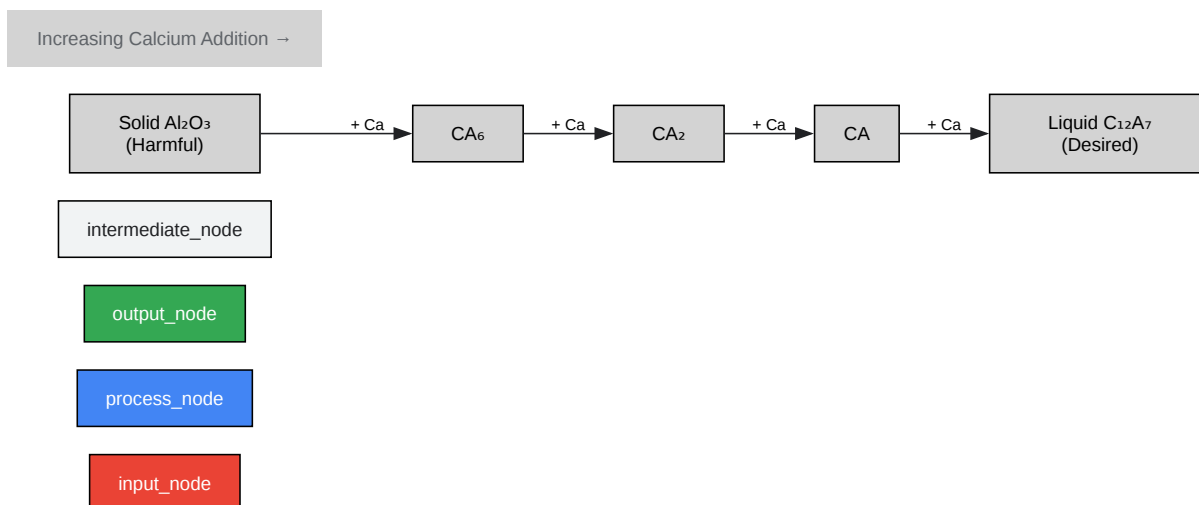
- Adding a controlled amount of an oxidizing agent (e.g., iron oxide).
- Controlling the carbon content, as the C-O reaction influences the equilibrium oxygen level.[\[17\]](#)
- Deoxidation and Sampling (Baseline):
  - Add primary deoxidizers such as silicon and manganese. In experiments involving aluminum-killed steel, add a controlled amount of aluminum.
  - Take a baseline sample (e.g., using a quartz tube) to measure the initial oxygen content and analyze the inclusion population before CaSi treatment.
- **Calcium Silicon** Treatment:
  - Introduce the CaSi alloy into the molten steel. For laboratory settings, this can be done by plunging a basket containing the alloy or feeding a small-diameter cored wire. The wire feeding method is often preferred as it protects the calcium from immediate vaporization and reaction with the atmosphere.[\[19\]](#)
  - Begin timing immediately upon addition.
- Post-Treatment Sampling:
  - Take samples at timed intervals (e.g., 1, 5, 10, and 20 minutes) after the CaSi addition to track the evolution of dissolved oxygen and inclusions over time.[\[17\]](#)
- Sample Analysis:
  - Oxygen Content: Analyze samples for total oxygen content using an inert gas fusion analyzer.
  - Inclusion Analysis: Prepare metallographic samples for analysis. Use a scanning electron microscope (SEM) equipped with energy-dispersive X-ray spectroscopy (EDS) to determine the morphology, size, quantity, and chemical composition of the non-metallic inclusions.[\[18\]](#) Automated inclusion analysis software can be used for quantitative assessment over a large area.[\[10\]](#)

## Visualizations

## Experimental Workflow







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- To cite this document: BenchChem. [Effect of initial oxygen content on calcium silicon performance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173369#effect-of-initial-oxygen-content-on-calcium-silicon-performance]

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